

CAS number 30536-19-7 physical and chemical properties

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Compound of Interest

Compound Name: 5-Chloro-2,1,3-benzothiadiazole

Cat. No.: B1584262

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An In-Depth Technical Guide to the Physicochemical Properties of 4-Amino-**5-chloro-2,1,3-benzothiadiazole** (CAS 30536-19-7)

Introduction

4-Amino-**5-chloro-2,1,3-benzothiadiazole**, identified by the CAS number 30536-19-7, is a heterocyclic aromatic amine with significant applications in medicinal and materials chemistry. [1][2] Its unique electronic properties, stemming from the fusion of a benzene ring with an electron-deficient thiadiazole moiety, make it a valuable building block in the synthesis of a range of functional molecules.[3] This technical guide provides a comprehensive overview of the physical and chemical properties of this compound, tailored for researchers, scientists, and professionals in drug development.

Molecular Identity and Structure

A clear understanding of the molecular identity is foundational to any chemical investigation. 4-Amino-**5-chloro-2,1,3-benzothiadiazole** is systematically named 5-chloro-2,1,3-benzothiadiazol-4-amine according to IUPAC nomenclature.[2][4] It is also known by several synonyms, including 4-Amino-5-chloropiazthiole and is recognized as Impurity E of Tizanidine Hydrochloride in pharmacopeial contexts.[4][5][6]

The molecular formula of the compound is $C_6H_4ClN_3S$, corresponding to a molecular weight of approximately 185.63 g/mol .[1][5][7][8]

Caption: Molecular Structure of 4-Amino-**5-chloro-2,1,3-benzothiadiazole**

Physicochemical Properties

The physical and chemical characteristics of a compound dictate its behavior in various systems and are crucial for designing synthetic routes and formulation strategies.

Physical State and Appearance

At ambient conditions, 4-Amino-**5-chloro-2,1,3-benzothiadiazole** exists as a light yellow to orange crystalline powder.[\[1\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Melting and Boiling Points

The melting point of this compound is consistently reported in the range of 87 to 91 °C, with a specific value of 89 °C frequently cited.[\[1\]](#)[\[8\]](#)[\[9\]](#)[\[11\]](#)[\[12\]](#) The boiling point is predicted to be approximately 316.4 °C at standard atmospheric pressure.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Solubility

4-Amino-**5-chloro-2,1,3-benzothiadiazole** is soluble in organic solvents such as methanol and ethyl acetate.[\[8\]](#)[\[10\]](#) Information regarding its solubility in water is not readily available, suggesting it is likely sparingly soluble in aqueous media, a common characteristic for compounds with its structural features.

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and confirmation of the identity of a compound. While detailed spectral data is proprietary to manufacturers, PubChem lists GC-MS data for this compound.[\[4\]](#) For research and development purposes, it is recommended to acquire lot-specific Certificates of Analysis which may include NMR, IR, and mass spectrometry data.[\[2\]](#)[\[7\]](#)

Data Summary Table

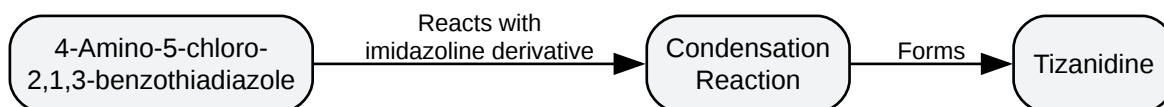
Property	Value	Source(s)
CAS Number	30536-19-7	[1][2][4][5][7][8][9]
IUPAC Name	5-chloro-2,1,3-benzothiadiazol-4-amine	[2][4]
Molecular Formula	C ₆ H ₄ ClN ₃ S	[1][4][5][7][8]
Molecular Weight	185.63 g/mol	[1][5][7][8]
Appearance	Light yellow to orange powder/crystal	[1][8][9][10]
Melting Point	87-91 °C	[1][8][9][10]
Boiling Point	~316.4 °C (Predicted)	[11][12][13]
Solubility	Soluble in methanol and ethyl acetate	[8][10]

Reactivity and Applications

The chemical reactivity of 4-Amino-5-chloro-2,1,3-benzothiadiazole is centered around the amino group and the aromatic ring system, making it a versatile intermediate.

Key Synthetic Intermediate

This compound is a crucial intermediate in the synthesis of various organic molecules.[1][2] Its most notable application is in the pharmaceutical industry as a key precursor for the production of Tizanidine, a centrally acting α_2 adrenergic agonist used as a muscle relaxant.[3][10]



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Caption: Synthetic Pathway to Tizanidine

Beyond pharmaceuticals, it serves as an intermediate in the manufacturing of dyes and pigments, where the benzothiadiazole core contributes to the color and stability of the final products.^[1] It is also utilized in the synthesis of herbicides and pesticides.^[1]

Materials Science and Analytical Chemistry

In the realm of materials science, the unique electronic structure of 4-Amino-**5-chloro-2,1,3-benzothiadiazole** makes it a target for incorporation into specialized polymers and coatings to enhance their properties.^[1] Furthermore, its potential for developing fluorescent sensors for environmental monitoring is an active area of research.^{[1][3]} In analytical chemistry, it can be employed as a reagent for the detection and quantification of specific analytes.^[1]

Safety and Handling

Proper handling of 4-Amino-**5-chloro-2,1,3-benzothiadiazole** is imperative to ensure laboratory safety.

Hazard Identification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), this compound is classified as follows:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.^[11]
- Skin Irritation (Category 2), H315: Causes skin irritation.^{[4][9][14][15]}
- Eye Irritation (Category 2), H319: Causes serious eye irritation.^{[4][9][14][15]}
- Hazardous to the aquatic environment, long-term hazard (Category 2), H411: Toxic to aquatic life with long lasting effects.^[4]

The signal word associated with these hazards is "Warning".^{[4][9][11]}

Recommended Handling Procedures

When working with this compound, the following precautionary measures should be taken:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[11][14][15]
- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood. [11][15]
- Hygiene: Wash hands thoroughly after handling.[9][14] Avoid contact with skin and eyes.[11]
- Spills: In case of a spill, avoid dust formation.[11] Pick up and arrange disposal without creating dust.[11]
- Storage: Store in a cool, dark, and dry place.[9][16] Some suppliers recommend storage at 2-8 °C.[1]

Conclusion

4-Amino-5-chloro-2,1,3-benzothiadiazole is a compound of significant interest due to its versatile chemical nature and its role as a key building block in various industries. A thorough understanding of its physical and chemical properties, as outlined in this guide, is essential for its safe handling and effective utilization in research, development, and manufacturing.

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